

# An In-depth Technical Guide to 4-Sulfophthalic Acid (CAS 89-08-7)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Sulfophthalic acid

Cat. No.: B1293581

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4-Sulfophthalic acid** (CAS 89-08-7), a sulfonated derivative of phthalic acid. It details the chemical and physical properties, synthesis, and analytical methods for this compound. The guide also explores its primary applications as a crucial intermediate in the synthesis of dyes, pigments, and polymers, and discusses its potential, though less documented, role in pharmaceutical research and development. While direct biological activity and specific signaling pathway involvement of **4-Sulfophthalic acid** are not extensively reported in publicly available literature, this guide lays the foundational chemical knowledge necessary for its further investigation and application in various scientific fields.

## Chemical and Physical Properties

**4-Sulfophthalic acid** is a white to off-white crystalline solid that is highly soluble in water.<sup>[1]</sup> The presence of both carboxylic acid and sulfonic acid functional groups imparts a high degree of polarity and acidity to the molecule.<sup>[2]</sup> It is typically available commercially as a 50% aqueous solution.<sup>[3]</sup>

## Table 1: Chemical and Physical Properties of 4-Sulfophthalic Acid

Property	Value	Reference(s)
CAS Number	89-08-7	[4]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> O <sub>7</sub> S	[4]
Molecular Weight	246.19 g/mol	[4]
Appearance	White to off-white crystalline solid	[1][2]
Solubility	Highly soluble in water; soluble in polar organic solvents; poorly soluble in non-polar solvents.	[1]
Density	1.292 g/mL at 25 °C (for 50% aq. solution)	[5]
Refractive Index	n <sub>20/D</sub> 1.447 (for 50% aq. solution)	[5]
pKa	-1.40 ± 0.50 (Predicted)	[6]
InChI Key	WNKQDGLSQUASME-UHFFFAOYSA-N	[2]
SMILES	O=C(O)c1ccc(cc1C(=O)O)S(=O)(=O)=O	[5]

## Synthesis and Manufacturing

The primary industrial synthesis of **4-sulfophthalic acid** involves the sulfonation of phthalic anhydride.[1][7] This electrophilic aromatic substitution reaction is typically carried out using fuming sulfuric acid (oleum) or sulfur trioxide.[1][2] The reaction conditions, such as temperature and reaction time, are crucial for maximizing the yield of the desired 4-isomer and minimizing the formation of the 3-sulfophthalic acid isomer and other byproducts.[1]

An alternative laboratory-scale synthesis involves the direct sulfonation of phthalic acid.[8] Following the sulfonation reaction, **4-sulfophthalic acid** can be isolated and purified, often through recrystallization or chromatographic techniques.[1]

## Experimental Protocol: Synthesis of 4-Sulfophthalic Acid by Sulfonation of Phthalic Anhydride

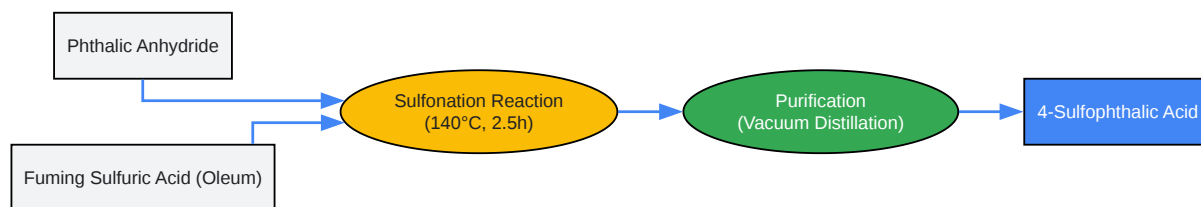
### Materials:

- Phthalic anhydride (10.01 g, 67.6 mmol)
- Fuming sulfuric acid (oleum, 50%)
- Round bottom flask (three-necked)
- Condenser
- Heating mantle
- Absorption bottle

### Procedure:

- Add phthalic anhydride to the three-necked round bottom flask and heat to 140°C until melted.<sup>[2]</sup>
- Install a condenser and connect the outlet to an absorption bottle.
- Gently heat the fuming sulfuric acid to release sulfur trioxide gas.
- Introduce the sulfur trioxide gas into the flask containing the molten phthalic anhydride through a glass tube.
- Maintain the reaction temperature at 140°C for 2.5 hours.<sup>[2]</sup>
- After the reaction is complete, cool the mixture and purify by vacuum distillation to obtain **4-sulfophthalic acid**.<sup>[2]</sup>

Note: This protocol is a general guideline based on available literature.<sup>[2]</sup> Optimization of reaction conditions may be necessary to achieve desired yield and purity. Appropriate safety precautions must be taken when handling fuming sulfuric acid and sulfur trioxide.



[Click to download full resolution via product page](#)

**Figure 1:** General workflow for the synthesis of **4-Sulfophthalic acid**.

## Analytical Methods

The analysis and purification of **4-sulfophthalic acid** are commonly performed using high-performance liquid chromatography (HPLC).[6] Reversed-phase HPLC (RP-HPLC) with a C18 column is a suitable method for separating **4-sulfophthalic acid** from phthalic acid and other related compounds.[2]

## Experimental Protocol: HPLC Analysis of 4-Sulfophthalic Acid

Instrumentation and Conditions:

- HPLC System: Waters 2695 separations module with a Waters 2996 photodiode array detector.[2]
- Column: C18 column (e.g., Venus-C18-5-100, 200 × 4.6 mm).[2]
- Mobile Phase: 42:58 (v/v) mixture of methanol and water containing 0.15 mol/L of ammonium dihydrogen phosphate.[2]
- Flow Rate: 0.6 mL/min.[2]
- Detection Wavelength: 240 nm.[2]
- Column Temperature: 30°C.[2]
- Injection Volume: 20 µL.[2]

### Sample Preparation:

- For analysis of a sulfonation reaction mixture, the sample can be pretreated by hydrolysis or alcoholysis to convert any remaining phthalic anhydride to phthalic acid or its ester for accurate quantification.[2]
- Hydrolysis: Add 50 mg of the sample to a round bottom flask with 15 mL of water. Heat and stir at 90°C for 30 minutes. Transfer the solution to a 50 mL volumetric flask and dilute to the mark with water.[2]
- Prepare standard solutions of **4-sulfophthalic acid** and phthalic acid in the mobile phase for calibration.



[Click to download full resolution via product page](#)

**Figure 2:** Workflow for the HPLC analysis of **4-Sulfophthalic acid**.

Spectroscopic methods such as Infrared (IR) spectroscopy and Mass Spectrometry (MS) are also used for the characterization of **4-sulfophthalic acid**.

## Uses and Applications

**4-Sulfophthalic acid** is a versatile chemical intermediate with applications in various industries.

- Dye and Pigment Synthesis:** It is a key precursor in the manufacturing of various dyes and pigments.[1][9] The sulfonic acid group enhances the water solubility of the resulting dyes, which is crucial for their application in textiles.[1]
- Polymer Chemistry:** **4-Sulfophthalic acid** is used in the synthesis of certain polymers, where it can act as a plasticizer or a monomer to improve properties such as flexibility and durability.[1]

- **Pharmaceutical Intermediate:** It is described as an intermediate in the manufacturing of various pharmaceutical compounds.<sup>[5]</sup> The sulfonated aromatic structure can be a building block in the synthesis of more complex drug molecules.<sup>[5]</sup> However, specific examples of its use in the synthesis of marketed drugs are not readily available in the public domain.
- **Other Applications:** It can also be used as a pH regulator and in the formulation of surfactants and dispersants.<sup>[9]</sup> Its trisodium salt is a known byproduct in the preparation of D&C Yellow No. 10.

## Biological Activity and Mechanism of Action

There is a significant lack of publicly available information specifically detailing the biological activity, mechanism of action, or involvement in signaling pathways of **4-sulfophthalic acid**. Most toxicological and biological studies on related compounds focus on phthalic acid and its esters (phthalates), which have markedly different chemical and biological properties. Phthalates are known for their potential endocrine-disrupting effects and reproductive toxicity.<sup>[10][11]</sup> However, these findings cannot be directly extrapolated to **4-sulfophthalic acid** due to the presence of the highly polar and acidic sulfonate group, which significantly alters its physicochemical properties and likely its biological behavior.

Further research is required to elucidate the specific biological effects and toxicological profile of **4-sulfophthalic acid**.

## Conclusion

**4-Sulfophthalic acid** (CAS 89-08-7) is a well-characterized chemical intermediate with established applications in the dye, pigment, and polymer industries. Its synthesis and analytical methods are well-documented, providing a solid foundation for its use in research and manufacturing. While its role as a pharmaceutical intermediate is noted, a significant gap exists in the understanding of its specific biological activities and mechanisms of action. For researchers and drug development professionals, **4-sulfophthalic acid** represents a potentially useful sulfonated aromatic building block, but further investigation into its biological properties is essential to fully realize its potential in medicinal chemistry and drug discovery. The detailed chemical and analytical information provided in this guide serves as a starting point for such future explorations.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Sulfophthalic anhydride | 134-08-7 | Benchchem [benchchem.com]
- 2. academic.oup.com [academic.oup.com]
- 3. 4-Sulfophthalic Acid | 89-08-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 4-Sulfophthalic acid | C<sub>8</sub>H<sub>6</sub>O<sub>7</sub>S | CID 6962 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Sulfophthalic Acid (89-08-7) at Nordmann - nordmann.global [nordmann.global]
- 6. Separation of 4-Sulfophthalic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 7. Synthesis routes of 3-Sulfophthalic acid [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. CAS 89-08-7: 4-Sulfophthalic acid | CymitQuimica [cymitquimica.com]
- 10. Toxicological Characterization of Phthalic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Biological impact of phthalates - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Sulfophthalic Acid (CAS 89-08-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293581#cas-number-89-08-7-properties-and-uses]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)